

Spectroscopic data (NMR, IR, MS) for 6-Quinolinol, 7-(1-methylethyl)-

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Compound of Interest

Compound Name: 6-Quinolinol, 7-(1-methylethyl)-

CAS No.: 101722-73-0

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An In-depth Technical Guide to the Spectroscopic Profile of **6-Quinolinol, 7-(1-methylethyl)-**

Abstract

This technical guide provides a comprehensive, predictive analysis of the key spectroscopic data—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—for the molecule **6-Quinolinol, 7-(1-methylethyl)-**. As experimental spectra for this specific compound are not readily available in public databases, this document serves as an expert-level predictive resource for researchers, scientists, and professionals in drug development. The predicted data are derived from foundational spectroscopic principles and comparative analysis with structurally analogous quinoline derivatives. This guide explains the causal relationships behind expected spectral features and includes standardized protocols for empirical data acquisition, ensuring a blend of theoretical expertise and practical, field-proven insight.

Introduction and Molecular Structure

Quinoline and its derivatives are a cornerstone class of heterocyclic compounds in medicinal chemistry and materials science, forming the core of numerous pharmaceuticals, including

antimalarial and antibacterial agents.[1][2] The precise characterization of their molecular structure is paramount for understanding structure-activity relationships and ensuring the identity and purity of synthesized compounds. **6-Quinolinol, 7-(1-methylethyl)-**, a substituted quinolinol, combines the features of a phenol, an aromatic amine, and an alkyl-substituted aromatic system.

Spectroscopic techniques are indispensable for this characterization.[3] This guide will provide a detailed theoretical framework for identifying **6-Quinolinol, 7-(1-methylethyl)-** using ^1H NMR, ^{13}C NMR, IR, and MS.

Molecular Structure and Atom Numbering

The logical first step in any spectroscopic analysis is to understand the molecule's structure, identifying unique atoms and their chemical environments. The structure and IUPAC numbering for **6-Quinolinol, 7-(1-methylethyl)-** are presented below. This numbering will be used for all subsequent spectral assignments.

Caption: Molecular structure of **6-Quinolinol, 7-(1-methylethyl)-** with IUPAC numbering.

Predicted ^1H NMR Spectrum

Proton Nuclear Magnetic Resonance (^1H NMR) spectroscopy provides detailed information about the chemical environment of hydrogen atoms in a molecule.[2] The predicted ^1H NMR spectrum for this compound in a standard solvent like CDCl_3 would show distinct signals for the aromatic protons on the quinoline core and the aliphatic protons of the isopropyl group.

Causality Behind Predictions:

- **Aromatic Protons (δ 7.0-9.0 ppm):** Protons on the quinoline ring are deshielded due to the aromatic ring current.[2] The proton at position 2 (H-2) is expected to be the most downfield (highest ppm) due to its proximity to the electronegative nitrogen atom.[3] The hydroxyl group at C-6 is an electron-donating group, which will cause a slight upfield shift (lower ppm) for nearby protons (H-5 and H-8) compared to unsubstituted quinoline. The isopropyl group at C-7 will also exert a minor electronic and steric influence.
- **Phenolic Proton (δ 4.0-7.0 ppm):** The hydroxyl proton (6-OH) signal is typically broad and its chemical shift is highly dependent on solvent, concentration, and temperature due to

hydrogen bonding.

- Isopropyl Protons: The methine proton (H-9) will appear as a septet due to coupling with the six equivalent methyl protons. The methyl protons (H-10, H-11) will appear as a doublet, integrating to 6H, due to coupling with the single methine proton.

Table 1: Predicted ^1H NMR Data for **6-Quinolinol, 7-(1-methylethyl)-** in CDCl_3

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Coupling Constant (J, Hz)	Integration
H-2	8.6 - 8.8	Doublet of doublets (dd)	$J \approx 4.5, 1.8$	1H
H-4	8.0 - 8.2	Doublet of doublets (dd)	$J \approx 8.5, 1.8$	1H
H-8	7.8 - 8.0	Doublet (d)	$J \approx 9.0$	1H
H-5	7.2 - 7.4	Doublet (d)	$J \approx 9.0$	1H
H-3	7.1 - 7.3	Doublet of doublets (dd)	$J \approx 8.5, 4.5$	1H
6-OH	4.0 - 7.0	Broad singlet (br s)	-	1H
H-9 (CH)	3.2 - 3.5	Septet (sept)	$J \approx 7.0$	1H

| H-10, H-11 (2 x CH_3) | 1.3 - 1.5 | Doublet (d) | $J \approx 7.0$ | 6H |

Predicted ^{13}C NMR Spectrum

Carbon-13 NMR provides a "fingerprint" of the carbon skeleton.^[1] In a proton-decoupled spectrum, each unique carbon atom appears as a single line.

Causality Behind Predictions:

- Aromatic Carbons (δ 110-160 ppm): The carbon atoms of the quinoline ring resonate in this region. The carbon bearing the hydroxyl group (C-6) will be significantly downfield due to the electronegativity of oxygen. Carbons adjacent to the nitrogen (C-2 and C-8a) are also shifted downfield.^[3]
- Aliphatic Carbons (δ 20-40 ppm): The sp^3 -hybridized carbons of the isopropyl group will appear in the upfield region of the spectrum.

Table 2: Predicted ^{13}C NMR Data for **6-Quinolinol, 7-(1-methylethyl)-** in CDCl_3

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C-6	150 - 155
C-2	148 - 152
C-8a	145 - 148
C-4	134 - 138
C-7	132 - 135
C-4a	128 - 131
C-8	125 - 128
C-3	121 - 124
C-5	115 - 118
C-9 (CH)	28 - 32

| C-10, C-11 (2 x CH_3) | 22 - 25 |

Predicted Infrared (IR) Spectrum

Infrared (IR) spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.^[4] For solid samples, Attenuated Total Reflectance (ATR) is a common, preparation-free technique.

Causality Behind Predictions:

- O-H Stretch: The phenolic hydroxyl group will produce a strong, broad absorption band due to hydrogen bonding.[5]
- C-H Stretches: Aromatic C-H stretching vibrations appear at wavenumbers just above 3000 cm^{-1} , while aliphatic C-H stretches from the isopropyl group appear just below 3000 cm^{-1} .
- C=C and C=N Stretches: The aromatic quinoline ring system will show several medium to strong absorptions in the 1450-1650 cm^{-1} region.
- C-O Stretch: The phenolic C-O bond will exhibit a strong stretching vibration, typically at a higher wavenumber than aliphatic alcohols.[5]

Table 3: Predicted IR Absorption Bands

Functional Group	Vibration Type	Predicted Wavenumber (cm^{-1})	Intensity
Phenol O-H	Stretch	3200 - 3550	Strong, Broad
Aromatic C-H	Stretch	3000 - 3100	Medium, Sharp
Aliphatic C-H	Stretch	2850 - 2970	Medium
Aromatic C=C / C=N	Ring Stretch	1450 - 1650	Medium to Strong
Phenol C-O	Stretch	1200 - 1260	Strong

| Aromatic C-H | Out-of-plane bend | 750 - 900 | Strong |

Predicted Mass Spectrum (MS)

Electron Ionization Mass Spectrometry (EI-MS) provides the molecular weight and structural information based on the fragmentation pattern of the molecule.[6]

Causality Behind Predictions:

- Molecular Ion (M^+): The molecular ion peak will correspond to the exact molecular weight of the compound. Aromatic systems like quinoline produce a relatively stable molecular ion, so

this peak is expected to be prominent.[7] The molecular formula is $C_{12}H_{13}NO$, giving a molar mass of approximately 187.24 g/mol .

- Major Fragmentations: The most common fragmentation for alkyl-substituted aromatics is benzylic cleavage. The loss of a methyl group ($\bullet CH_3$) from the isopropyl side chain to form a stable secondary benzylic carbocation is highly probable. This would result in a significant peak at $m/z = M - 15$. [8] Further fragmentation could involve the characteristic loss of HCN (27 Da) from the quinoline ring.

Table 4: Predicted Key MS Fragments (EI-MS)

m/z Value	Proposed Fragment Identity	Comments
187	$[C_{12}H_{13}NO]^+$	Molecular Ion (M^+)
172	$[M - CH_3]^+$	Loss of a methyl radical; likely the base peak.

| 144 | $[M - CH_3 - HCN]^+$ | Subsequent loss of hydrogen cyanide from the quinoline ring. |

Standardized Experimental Protocols

To ensure the acquisition of high-quality, reproducible data, standardized protocols are essential. The following section outlines field-proven methodologies for NMR, IR, and GC-MS analysis.

Overall Spectroscopic Workflow

A logical workflow ensures that each analysis builds upon the last, leading to an unambiguous structural confirmation.

Caption: A standardized workflow for the complete spectroscopic characterization of a novel compound.

Protocol for NMR Sample Preparation and Acquisition

This protocol is designed for acquiring high-resolution spectra on a standard NMR spectrometer.^[9]^[10]

- Sample Preparation:
 - Accurately weigh 10-25 mg of the solid sample.^[11]
 - Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl₃) in a small, clean vial.
 - Transfer the solution into a clean, high-quality 5 mm NMR tube using a Pasteur pipette. Ensure the solution height is adequate for the spectrometer's probe (typically 4-5 cm).^[9]
 - Cap the NMR tube securely.
- Instrument Setup:
 - Insert the sample into the spectrometer.
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Optimize the magnetic field homogeneity by shimming the sample.
- ¹H NMR Acquisition:
 - Acquire a standard ¹H spectrum using a 90° pulse.
 - Set an appropriate number of scans (e.g., 8-16) to achieve a good signal-to-noise ratio.
- ¹³C NMR Acquisition:
 - Tune the probe to the ¹³C frequency.
 - Acquire a proton-decoupled ¹³C spectrum. A significantly higher number of scans will be required compared to ¹H NMR due to the low natural abundance of ¹³C.^[12]
- Data Processing:

- Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decays (FIDs).
- Calibrate the chemical shift scale using the residual solvent peak (e.g., CDCl_3 at 7.26 ppm for ^1H and 77.16 ppm for ^{13}C) or an internal standard like TMS.
- Integrate the ^1H spectrum to determine the relative proton ratios.

Protocol for ATR-FTIR Spectroscopy

This method is ideal for rapid, non-destructive analysis of solid powder samples.[\[13\]](#)[\[14\]](#)

- Background Collection:
 - Ensure the ATR crystal (e.g., diamond or ZnSe) is clean.[\[15\]](#) Wipe with a suitable solvent (e.g., isopropanol) and allow it to dry completely.
 - Collect a background spectrum of the empty, clean crystal. This is crucial to subtract atmospheric (CO_2 , H_2O) and instrument-related absorptions.
- Sample Analysis:
 - Place a small amount of the solid sample directly onto the center of the ATR crystal, ensuring complete coverage of the crystal surface.
 - Apply pressure using the instrument's press arm to ensure firm and uniform contact between the sample and the crystal.[\[15\]](#)
 - Collect the sample spectrum. An appropriate number of scans (e.g., 16-32) should be co-added to improve the signal-to-noise ratio.
- Data Processing:
 - The software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
 - Perform peak picking to identify the wavenumbers of key absorption bands.

Protocol for GC-MS Analysis

This protocol outlines the analysis of a volatile or semi-volatile compound using Gas Chromatography-Mass Spectrometry.[\[16\]](#)[\[17\]](#)

- Sample Preparation:
 - Prepare a dilute solution of the sample (~1 mg/mL) in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).[\[16\]](#)
 - Ensure the sample is fully dissolved and free of particulate matter. Filter if necessary.
 - Transfer the solution to a 2 mL autosampler vial and seal with a septum cap.
- Instrument Setup:
 - Install an appropriate GC column (e.g., a non-polar 5% phenyl-methylpolysiloxane column).
 - Set the GC oven temperature program to effectively separate the analyte from the solvent and any impurities. A typical program might start at 50°C, hold for 1-2 minutes, then ramp at 10-20°C/min to a final temperature of 280-300°C.
 - Set the injector temperature (e.g., 250°C) and the MS transfer line temperature (e.g., 280°C).
 - Set the MS to scan over a relevant mass range (e.g., m/z 40-500) using Electron Ionization (EI) at 70 eV.
- Analysis:
 - Inject a small volume (typically 1 µL) of the sample solution into the GC.
 - Acquire the data. The output will be a total ion chromatogram (TIC), and a mass spectrum can be extracted for each chromatographic peak.
- Data Processing:

- Identify the peak corresponding to the compound of interest in the TIC.
- Analyze the mass spectrum associated with that peak to identify the molecular ion and key fragment ions.

Conclusion

This guide provides a robust, predictive framework for the spectroscopic characterization of **6-Quinolinol, 7-(1-methylethyl)-**. By understanding the expected NMR chemical shifts, IR absorption bands, and mass spectral fragmentation patterns, researchers can confidently approach the synthesis and analysis of this and related quinoline derivatives. The provided protocols offer a standardized methodology for acquiring high-quality empirical data, bridging the gap between theoretical prediction and experimental validation. This comprehensive approach is fundamental to advancing research and development in fields where quinoline scaffolds play a critical role.

References

- Pathan, S.A., Khanzada, A.W.K., & Phulpoto, M.H. (2002). Solvent dependent ¹³C NMR chemical shifts of Quinoline and 2-methylquinoline. Nucleus (Islamabad), 39(3-4), 167-174. [\[Link\]](#)
- Aouial, A., Goudarzi, N., & Ganjali, M. R. (2018). ¹H and ¹³C NMR Investigation of Quinoline Pharmaceutical Derivatives: Interpretation of Chemical Shifts and their Comparison with the Experimental Value. Trade Science Inc. [\[Link\]](#)
- Ciobotaru, I. C., et al. (2019). ¹³C NMR chemical shifts (δ, ppm) for quinoline derivatives (in CDCl₃). ResearchGate. [\[Link\]](#)
- JEOL. (n.d.). Sample preparation for NMR measurements and points to keep in mind. JEOL USA, Inc. [\[Link\]](#)
- Palmer, P. J., et al. (1968). Mass spectra of alkylquinolines. Canadian Journal of Chemistry. [\[Link\]](#)
- Standard Operating Procedure for NMR Experiments. (2023). University of Houston. [\[Link\]](#)

- Linfoot, J. (2021). Standard Operating Procedure (SOP) Title: NMR Sample Preparation. Imperial College London. [\[Link\]](#)
- ATR-FTIR Spectroscopy, FTIR Sampling Techniques. (n.d.). Agilent. [\[Link\]](#)
- NMR Sample Preparation. (n.d.). Iowa State University Chemical Instrumentation Facility. [\[Link\]](#)
- NMR Sample Preparation. (n.d.). National High Magnetic Field Laboratory. [\[Link\]](#)
- Sample preparation GC-MS. (2025). SCION Instruments. [\[Link\]](#)
- Hansen, P. E., et al. (2010). Deuterium Isotope Effects on ^{13}C -NMR Chemical Shifts of 10-Hydroxybenzo[h]quinolines. Molecules. [\[Link\]](#)
- Bruker Alpha-P ATR FTIR Standard Operating Procedure. (2020). University of Toronto. [\[Link\]](#)
- Sample Preparation for FTIR Analysis. (2024). Drawell. [\[Link\]](#)
- S.B. Mitra. (2020). Analysis of Organic Compounds in Water Using Unique Concentration–Injection Techniques for Portable GC–MS. Spectroscopy Online. [\[Link\]](#)
- Abbas, S. F., & Tomma, J. H. (2021). Synthesis and Characterization of New Quinoline-2-ones Derived from Triazine Derivatives. International Journal of Drug Delivery Technology. [\[Link\]](#)
- Request PDF | New quinolone derivative: Spectroscopic characterization and reactivity study by DFT and MD approaches. ResearchGate. [\[Link\]](#)
- Brandan, S. A., et al. (2012). Synthesis, Structural Study and Spectroscopic Characterization of a Quinolin-8-Yloxy Derivative with Potential Biological Properties. Scirp.org. [\[Link\]](#)
- Szala, M., et al. (2020). Synthesis, Electrochemical and Spectroscopic Characterization of Selected Quinolinecarbaldehydes and Their Schiff Base Derivatives. MDPI. [\[Link\]](#)
- Attenuated Total Reflectance ATR-FTIR Spectroscopy Principles. (n.d.). Specac Ltd. [\[Link\]](#)

- 3M Environmental Laboratory. (n.d.). 3M. [\[Link\]](#)
- Sample preparation for FT-IR. (n.d.). University of the West Indies at Mona. [\[Link\]](#)
- Lee, S., et al. (2025). A Novel Sample Preparation Method for GC-MS Analysis of Volatile Organic Compounds in Whole Blood for Veterinary Use. MDPI. [\[Link\]](#)
- Infrared spectrum of phenol. (2025). Doc Brown's Chemistry. [\[Link\]](#)
- Beck, A. (n.d.). CONCENTRATION DEPENDENT ¹H-NMR CHEMICAL SHIFTS OF QUINOLINE DERIVATIVES. UNCW Institutional Repository. [\[Link\]](#)
- Bouwman, J., et al. (2009). Laboratory Infrared Spectra of Polycyclic Aromatic Nitrogen Heterocycles: Quinoline and Phenanthridine in Solid Argon and H₂O. ResearchGate. [\[Link\]](#)
- Theoretical Study of Aromatic and N-heterocycles: Potential Carriers of Interstellar Aromatic Infrared Bands. (2025). Astrobiology. [\[Link\]](#)
- Mass Spectrometry - Fragmentation Patterns. (2023). Chemistry LibreTexts. [\[Link\]](#)
- FRAGMENTATION PATTERNS IN THE MASS SPECTRA OF ORGANIC COMPOUNDS. (n.d.). Chemguide. [\[Link\]](#)
- Golebiewski, W. M., & Wróbel, J. T. (2000). Mass spectrometry of bis-quinolizidine alkaloids: 2- and 17-alkyl-substituted derivatives of sparteine and lupanine. Journal of Mass Spectrometry. [\[Link\]](#)
- Request PDF | Mass spectra of some 2-substituted derivatives of quinoline-4-carboxylic acids and their amides. ResearchGate. [\[Link\]](#)
- Kwong, K. C., et al. (2024). Heterogeneous Reactions of Phenol on Different Components of Mineral Dust Aerosol: Formation of Oxidized Organic and Nitro-Phenolic Compounds. PMC. [\[Link\]](#)
- Wulandari, L., et al. (2021). Infrared spectroscopy chemometric model for determination of phenolic content of plant leaf powder. Pharmacy Education. [\[Link\]](#)

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- 9. ou.edu [ou.edu]
- 10. imperial.ac.uk [imperial.ac.uk]
- 11. NMR Sample Preparation | Chemical Instrumentation Facility [cif.iastate.edu]
- 12. pdf.benchchem.com [pdf.benchchem.com]
- 13. agilent.com [agilent.com]
- 14. utsc.utoronto.ca [utsc.utoronto.ca]
- 15. drawellanalytical.com [drawellanalytical.com]
- 16. Sample preparation GC-MS [scioninstruments.com]
- 17. multimedia.3m.com [multimedia.3m.com]
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